

Introduction: The Structural Significance of the Indole-2-Carbaldehyde Scaffold

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Compound of Interest

Compound Name: *5-Methoxy-1-methyl-1H-indole-2-carbaldehyde*

CAS No.: *144265-42-9*

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The indole ring system is a cornerstone of medicinal chemistry, forming the core of numerous natural products, pharmaceuticals, and biologically active compounds.[1][2] The indole-2-carbaldehyde motif, in particular, serves as a versatile synthetic intermediate for constructing more complex molecular architectures.[3][4] Its unique electronic and structural properties, governed by the interplay between the electron-rich indole nucleus and the electron-withdrawing aldehyde group, make it a fascinating subject for solid-state characterization.

Understanding the three-dimensional arrangement of these molecules in a crystalline lattice is paramount for drug development. Crystal structure dictates critical physicochemical properties, including solubility, stability, and bioavailability. Furthermore, a detailed analysis of intermolecular interactions provides a roadmap for crystal engineering and the design of new solid forms with optimized properties.[5]

This guide provides an in-depth comparison of the crystal structures of substituted indole-2-carbaldehydes and related derivatives. We will explore the methodologies for structural elucidation, analyze the influence of various substituents on crystal packing, and demonstrate

how computational tools complement experimental data to provide a holistic understanding of these systems.

The Experimental Workflow: From Molecule to Solved Structure

The gold standard for determining the atomic arrangement in a crystalline solid is single-crystal X-ray diffraction (SCXRD). The process is not merely a data collection exercise; it is a multi-step workflow where each stage is critical for a valid and high-quality final structure. The trustworthiness of the final model is built upon a foundation of careful experimental choices.

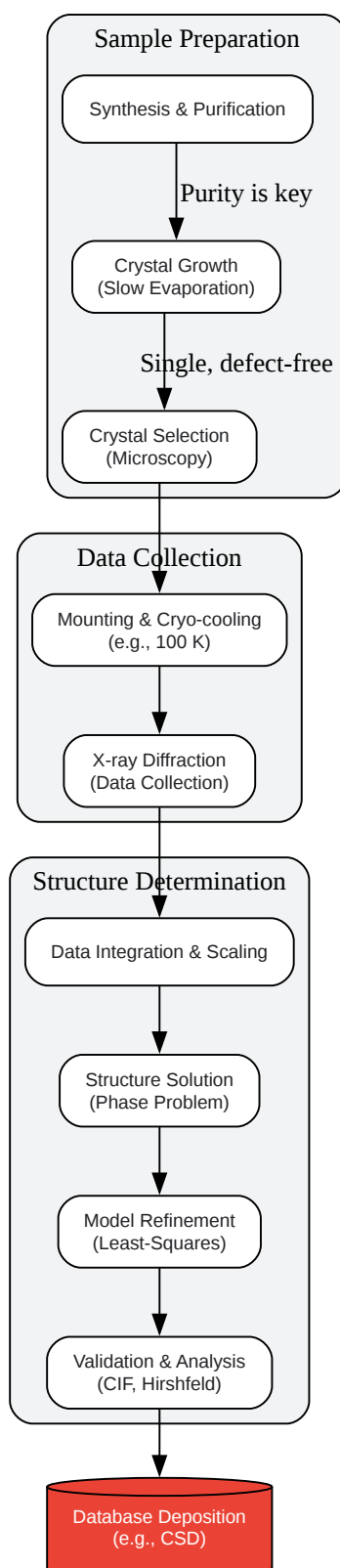
Step-by-Step Protocol for Single-Crystal X-ray Diffraction

- Crystal Growth (The Crucial First Step):
 - Objective: To obtain a single, defect-free crystal of suitable size (typically 0.1-0.3 mm).
 - Methodology: Slow evaporation from a suitable solvent is the most common technique for small molecules. A solution of the purified indole-2-carbaldehyde derivative is prepared in a solvent or solvent mixture (e.g., ethanol, ethyl acetate, chloroform/methanol) and allowed to evaporate undisturbed over several days or weeks.[\[6\]](#)[\[7\]](#)
 - Expert Rationale: The rate of evaporation is the critical parameter. Slow crystallization allows molecules sufficient time to arrange themselves into a highly ordered, single lattice, minimizing twinning and other defects that complicate data analysis. The choice of solvent is also key, as solvent polarity can influence which polymorph (different crystal packing of the same molecule) is formed.
- Crystal Mounting and Data Collection:
 - Objective: To mount the crystal on a diffractometer and collect diffraction data.
 - Methodology: A suitable crystal is selected under a microscope, mounted on a loop, and placed on the goniometer head of the diffractometer. The crystal is typically cooled under a stream of nitrogen gas (e.g., to 100 K) to minimize thermal vibrations. The diffractometer

then rotates the crystal through a series of angles while irradiating it with a monochromatic X-ray beam. A detector records the positions and intensities of the diffracted X-ray spots.

- Expert Rationale: Cryo-cooling is essential. It reduces atomic motion, leading to sharper diffraction spots at higher angles and thus a more precise final structure. It also protects many organic crystals from radiation damage during the experiment.
- Structure Solution and Refinement:
 - Objective: To process the diffraction data to generate an electron density map and build a final, refined molecular model.
 - Methodology:
 - Data Integration & Scaling: The raw diffraction images are processed to determine the unit cell dimensions and the intensities of each reflection.
 - Structure Solution: Specialized software (e.g., SHELXT) uses direct methods or Patterson methods to solve the "phase problem" and generate an initial electron density map.^[7]
 - Model Building & Refinement: An initial molecular model is fitted to the electron density map. This model is then refined (e.g., using SHELXL), a least-squares process that adjusts atomic positions and thermal parameters to achieve the best possible fit between the observed diffraction data and the data calculated from the model.
 - Self-Validation: The refinement process is iterative. The quality of the final model is assessed using metrics like the R1 factor (a measure of the agreement between observed and calculated structure factor amplitudes) and the goodness-of-fit (Goof). A low R1 value (typically < 0.05) and a Goof value close to 1.0 indicate a well-refined and trustworthy structure.

The following diagram illustrates the comprehensive workflow for single-crystal X-ray analysis.



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Workflow for Single-Crystal X-ray Diffraction.

Comparative Analysis: The Impact of Substituents on Crystal Packing

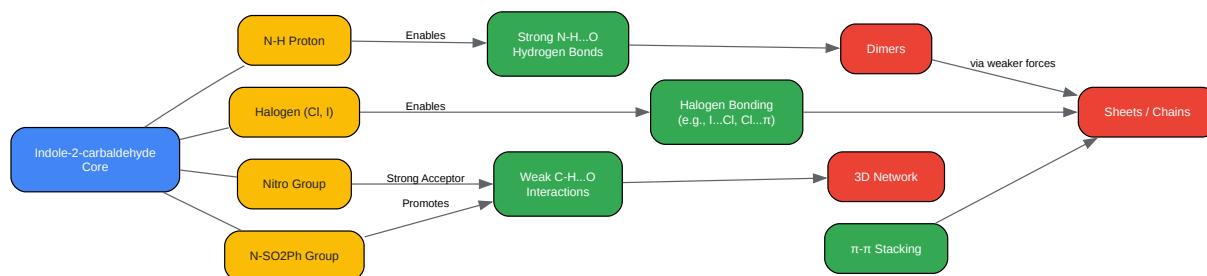
The substitution pattern on the indole ring system profoundly influences the solid-state architecture. Different functional groups introduce new possibilities for intermolecular interactions, which in turn dictate the overall crystal packing. By comparing various substituted indole derivatives from the literature, we can discern these trends.

Compound	Substituent (s)	Key Intermolecular Interactions	Crystal System	Space Group	Reference
1-(Phenylsulfonyl)-1H-indole-2-carbaldehyde	1-SO ₂ Ph, 2-CHO	C—H $\cdots$ O, C—H $\cdots$ π	Monoclinic	P2 ₁ /c	[3] [8]
5-Nitro-2-oxindole	5-NO ₂	N—H $\cdots$ O, O $\cdots$ H (44.9% by Hirshfeld)	Monoclinic	P12 ₁ /n1	[9]
Ethyl 5-chloro-1H-indole-2-carboxylate	5-Cl, 2-COOEt	N—H $\cdots$ O (dimers), π — π stacking, Cl $\cdots$ π	Monoclinic	P2 ₁ /c	[10]
Ethyl 5-chloro-3-iodo-1H-indole-2-carboxylate	5-Cl, 3-I, 2-COOEt	N—H $\cdots$ O (dimers), I $\cdots$ Cl halogen bonds	Monoclinic	P2 ₁ /c	[10]
Fused Triazolo/Thiadiazole Indole	Fused heterocyclic system	N $\cdots$ H, S $\cdots$ H, C $\cdots$ C, S $\cdots$ C	Monoclinic	P2 ₁ /n	[7]

Analysis of Key Findings:

- **Hydrogen Bonding:** Across many indole derivatives, classical hydrogen bonds are dominant structure-directing interactions. In N-H containing indoles, N—H $\cdots$ O hydrogen bonds are very common, often leading to the formation of centrosymmetric dimers.[10] When the N-H proton is substituted, as in 1-(Phenylsulfonyl)-1H-indole-2-carbaldehyde, weaker C—H $\cdots$ O interactions become more significant in stabilizing the crystal lattice.[3][8] The presence of strong hydrogen bond acceptors, like a nitro group, leads to extensive O $\cdots$ H contacts that dominate the crystal packing.[9]
- **Halogen Bonding and π -Interactions:** The introduction of halogen atoms creates opportunities for specific, directional interactions. In ethyl 5-chloro-3-iodo-1H-indole-2-carboxylate, both C—Cl $\cdots$ π and I $\cdots$ Cl halogen bonds are observed, which help link the primary hydrogen-bonded dimers into more complex sheets.[10] Furthermore, π – π stacking interactions between the aromatic indole rings are a recurring motif, although their presence and geometry are highly sensitive to the steric and electronic nature of the substituents.[10][11]
- **Role of Bulky Substituents:** Large substituents, such as the phenylsulfonyl group, can sterically hinder efficient π – π stacking. In the structure of 1-(Phenylsulfonyl)-1H-indole-2-carbaldehyde, the phenyl ring and the indole system are twisted by a significant dihedral angle (76.24°), and the packing is primarily stabilized by weaker C—H $\cdots$ O and C—H $\cdots$ π interactions rather than direct indole-indole stacking.[3]

The following diagram illustrates how different substituents guide the formation of distinct supramolecular assemblies.



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Influence of Substituents on Intermolecular Interactions.

Synergy of Experiment and Computation: A Deeper Analysis

While SCXRD provides an unparalleled view of the geometric arrangement of molecules, it does not directly measure the energetics of the interactions holding them together. This is where computational chemistry becomes an indispensable partner.

- **Hirshfeld Surface Analysis:** This technique provides a powerful way to visualize and quantify intermolecular contacts.[9] By mapping properties onto a molecular surface derived from the crystal structure, one can graphically identify regions of close contact. The associated 2D "fingerprint plots" provide a quantitative summary of each type of interaction (e.g., O $\cdots$ H, H $\cdots$ H, C $\cdots$ H), allowing for a direct comparison of the packing forces between different substituted derivatives. For instance, Hirshfeld analysis of 5-nitro-2-oxindole showed that O $\cdots$ H interactions accounted for 44.9% of all contacts, confirming their dominant role.[9]
- **Density Functional Theory (DFT):** Quantum chemical calculations, particularly DFT, can be used to complement the experimental data.[6] By performing calculations on the experimentally determined geometry, one can analyze electronic properties like the molecular electrostatic potential (MEP), which highlights electron-rich and electron-poor

regions susceptible to intermolecular interactions. Furthermore, DFT can be used to calculate the interaction energies of specific dimers or motifs observed in the crystal structure, providing a quantitative ranking of their importance.^[11] This synergy between the precise geometry from SCXRD and the energetic insights from DFT provides a complete and robust understanding of the crystal structure.

Conclusion

The crystal structure analysis of substituted indole-2-carbaldehydes reveals a rich and complex world of supramolecular chemistry. The choice of substituent is the primary factor controlling the solid-state architecture, dictating which intermolecular interactions—from strong N—H $\cdots$ O hydrogen bonds to weaker C—H $\cdots$ π and halogen bonds—will dominate the packing. A rigorous experimental workflow, validated at each step, is essential for obtaining a high-quality crystal structure. By augmenting this experimental data with computational tools like Hirshfeld surface analysis and DFT calculations, researchers can gain a comprehensive, quantitative, and mechanistically insightful understanding of these important molecular systems. This knowledge is critical for the rational design of new materials and active pharmaceutical ingredients with tailored solid-state properties.

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